

A Guide to Inter-Laboratory Comparison of Pyrrolizidine Alkaloid Quantification Methods

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview and comparison of analytical methodologies for the quantification of pyrrolizidine alkaloids (PAs), a class of natural toxins with significant health implications. As regulatory scrutiny of PAs in food, herbal products, and animal feed intensifies, the need for robust, reliable, and validated analytical methods has become paramount. This document delves into the nuances of inter-laboratory comparisons, offering insights into method performance, experimental best practices, and the interpretation of proficiency testing data.

The Critical Need for Accurate Pyrrolizidine Alkaloid Quantification

Pyrrolizidine alkaloids are secondary metabolites produced by a wide variety of plant species as a defense mechanism against herbivores.^[1] Contamination of the food chain can occur when these PA-producing plants are co-harvested with agricultural crops.^[1] Due to their

established hepatotoxicity, genotoxicity, and carcinogenicity, regulatory bodies worldwide, including the European Commission, have established stringent maximum levels for the presence of PAs in various foodstuffs.[2][3][4] For instance, Commission Regulation (EU) 2020/2040 sets maximum levels for the sum of 35 specific PAs in commodities such as tea, herbal infusions, honey, and food supplements.[2][3][5] This regulatory landscape necessitates the use of highly sensitive and selective analytical methods to ensure consumer safety and compliance.

Inter-laboratory comparisons, including proficiency tests (PTs) and ring trials, are essential tools for assessing and ensuring the quality and comparability of analytical results among different laboratories.[6][7] These studies provide an objective measure of a laboratory's performance and the reliability of the analytical methods employed.

Prevailing Analytical Techniques: A Comparative Overview

While various analytical techniques have been employed for PA analysis, including gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC) with UV or diode array detection, liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard.[7][8][9][10] LC-MS/MS offers the requisite sensitivity and selectivity to detect and quantify PAs at the low microgram per kilogram ($\mu\text{g/kg}$) levels mandated by regulations.[2][11]

The Dominance of LC-MS/MS

The vast majority of laboratories participating in recent inter-laboratory comparisons utilize LC-MS/MS-based methods.[7][12] This preference is driven by the ability of tandem mass spectrometry to distinguish between co-eluting isomers and to provide unambiguous identification and quantification in complex matrices.

Key Advantages of LC-MS/MS for PA Analysis:

- **High Sensitivity:** Achieves low limits of detection (LODs) and quantification (LOQs), often in the sub- $\mu\text{g/kg}$ range, which is crucial for regulatory compliance.[2][13]

- **High Selectivity:** The use of Multiple Reaction Monitoring (MRM) allows for the specific detection of target analytes even in the presence of complex matrix components, minimizing interferences.[\[11\]](#)
- **Versatility:** Applicable to a wide range of matrices, including teas, honey, herbs, spices, and animal feed.[\[2\]](#)[\[11\]](#)[\[14\]](#)
- **Comprehensive Scope:** Capable of simultaneously quantifying a large number of PAs and their N-oxides in a single analytical run.[\[3\]](#)

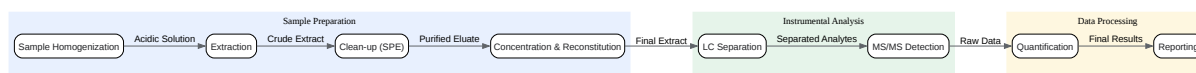
Alternative and Complementary Techniques

While LC-MS/MS is the predominant technique, other methods can serve specific purposes:

- **High-Resolution Mass Spectrometry (LC-HRMS):** Techniques like Time-of-Flight (ToF) MS offer the advantage of non-targeted screening for a broader range of PAs beyond the regulated list.[\[7\]](#)
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Historically used for PA analysis, GC-MS often requires derivatization and may not be suitable for the analysis of non-volatile N-oxides without a reduction step.[\[7\]](#)[\[9\]](#)
- **Immunoassays (e.g., ELISA):** These can be employed as rapid screening tools, offering high throughput but generally lower specificity compared to chromatographic methods.[\[15\]](#)

The Analytical Workflow: A Step-by-Step Examination

A robust and reliable PA quantification method is underpinned by a well-designed analytical workflow. The choices made at each stage significantly impact the quality of the final data.



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Caption: General workflow for the quantification of pyrrolizidine alkaloids.

Sample Preparation: The Foundation of Accurate Analysis

The complexity of matrices such as herbs, teas, and honey necessitates a thorough sample preparation procedure to extract the target PAs and remove interfering substances.

3.1.1. Extraction

The most common approach for extracting PAs from various matrices is the use of an acidic aqueous solution.[2][14][16][17] The acidic conditions protonate the tertiary amine group of the PAs, rendering them more soluble in the aqueous phase. A dilute solution of sulfuric acid or formic acid is typically employed.[2][16][18]

Causality Behind Experimental Choice: The acidic extraction serves a dual purpose: it efficiently solubilizes both the free base PAs and their N-oxide forms, and it facilitates their retention on cation-exchange solid-phase extraction (SPE) cartridges in the subsequent clean-up step.

3.1.2. Clean-up: Solid-Phase Extraction (SPE)

Crude extracts are often "dirty" and contain numerous co-extracted matrix components that can interfere with the LC-MS/MS analysis, leading to ion suppression or enhancement.[2]

Therefore, a clean-up step is crucial. Cation-exchange SPE cartridges are widely used and have proven to be highly effective.[2][14][19]

Experimental Protocol: Generic SPE Clean-up

- **Cartridge Conditioning:** The SPE cartridge (e.g., Oasis MCX) is conditioned with methanol followed by water.
- **Sample Loading:** The acidic crude extract is loaded onto the cartridge. The protonated PAs are retained by the cation-exchange sorbent.
- **Washing:** The cartridge is washed with an acidic solution and methanol to remove neutral and acidic interferences.
- **Elution:** The PAs are eluted from the cartridge using a basic methanolic solution (e.g., methanol with ammonia). The basic conditions neutralize the charge on the PAs, releasing them from the sorbent.
- **Evaporation and Reconstitution:** The eluate is evaporated to dryness and reconstituted in a small volume of a solvent compatible with the initial mobile phase of the LC system.[\[16\]](#)

Instrumental Analysis: Separation and Detection

3.2.1. Liquid Chromatography

The chromatographic separation of PAs is challenging due to the existence of numerous structural isomers and stereoisomers that cannot be distinguished by mass spectrometry alone. [\[16\]](#) Reversed-phase chromatography using a C18 column is the most common approach.[\[8\]](#) [\[16\]](#)[\[20\]](#) Gradient elution with a mobile phase consisting of water and methanol or acetonitrile, often with additives like formic acid and ammonium formate, is employed to achieve adequate separation.[\[16\]](#)[\[20\]](#)

3.2.2. Tandem Mass Spectrometry

Detection is typically performed using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.[\[8\]](#) Quantification is achieved through Multiple Reaction Monitoring (MRM), where specific precursor-to-product ion transitions are monitored for each analyte.[\[20\]](#) At least two MRM transitions are typically monitored per compound to ensure confident identification and to mitigate the risk of false positives.[\[11\]](#)

Inter-Laboratory Comparisons and Proficiency Tests: A Case Study

Proficiency tests (PTs) are a formal type of inter-laboratory comparison that allows participating laboratories to assess their analytical performance against a reference value.^[6] The European Union Reference Laboratory for mycotoxins & plant toxins (EURL-MP) organized a PT in 2022 (EURLPT-MP07) for the quantitative analysis of PAs in black tea and marjoram.^{[5][6]}

Such studies are invaluable for understanding the state-of-the-art in PA analysis and for identifying potential analytical challenges. The performance of laboratories in these PTs is often evaluated using z-scores, which indicate how far a laboratory's result deviates from the assigned reference value.

An inter-laboratory study on PA in animal feed involving 12 laboratories highlighted variability in results, with 8% of z-scores for a spiked sample and 12% for an incurred sample being questionable or unsatisfactory.^[7] This underscores the need for further method development and harmonization to ensure accurate quantification.^[7]

Comparative Data on Method Performance

The following tables summarize key performance characteristics of validated LC-MS/MS methods for PA quantification as reported in various studies.

Table 1: Comparison of Method Performance Parameters

Parameter	Method 1[13]	Method 2[2]	Method 3[14]	Method 4[20]
Matrix	Honey, Milk, Tea	Tea, Herbs, Spices, Honey	Animal Feed	Herbal Tea
Analytes	24 PAs	35 PAs	Not Specified	28 PAs
LOQ (µg/kg)	0.05–2.5	0.6 (individual), 1.2 (co-eluting)	5	0.1–8.5
Recovery (%)	64.5–112.2	Good (not specified)	84.1–112.9	75–115
Precision (RSDr %)	< 15	Excellent (not specified)	3.0–13.6	< 17

Table 2: Overview of Sample Preparation Strategies

Study	Matrix	Extraction Solvent	Clean-up Method
Waters Corp.[2]	Plant-based foods, Honey	Sulfuric acid solution	Oasis MCX SPE
Chung et al. (2018) [11]	Various foodstuffs	Not specified	SPE with freezing out step
Sciex[16]	Herbal extracts	0.05M Sulfuric acid	C18 SPE
Kowalczyk et al.[14]	Animal feed	Sulfuric acid	Cation exchange SPE
Shimadzu[20]	Herbal Teas	Not specified	Not specified

Detailed Experimental Protocol: A Representative LC-MS/MS Method

The following protocol is a synthesis of best practices described in the cited literature and serves as a representative method for the quantification of PAs in a complex matrix like herbal tea.[2][16][17]

6.1. Sample Preparation

- Weighing: Weigh 2.0 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction: Add 20 mL of 0.05 M sulfuric acid. Extract using an ultrasonic bath for 30 minutes.
- Centrifugation: Centrifuge the sample at 5000 x g for 10 minutes.
- SPE Clean-up:
 - Condition an Oasis MCX SPE cartridge (e.g., 6 cc, 150 mg) with 5 mL of methanol followed by 5 mL of 0.05 M sulfuric acid.
 - Load 2 mL of the supernatant onto the conditioned cartridge.
 - Wash the cartridge with 5 mL of 0.05 M sulfuric acid followed by 5 mL of methanol.
 - Elute the PAs with two 5 mL aliquots of 5% ammonium hydroxide in methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of 5% methanol in water.

6.2. LC-MS/MS Conditions

- LC System: UHPLC system
- Column: C18 column (e.g., 100 x 2.1 mm, 1.7 μ m)
- Mobile Phase A: 5 mM ammonium formate and 0.1% formic acid in water
- Mobile Phase B: 5 mM ammonium formate and 0.1% formic acid in methanol
- Gradient: A suitable gradient to separate the target analytes.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

- MS System: Triple quadrupole mass spectrometer with electrospray ionization (ESI)
- Ionization Mode: Positive
- Data Acquisition: Multiple Reaction Monitoring (MRM)

Conclusion and Future Outlook

The quantification of pyrrolizidine alkaloids is a challenging analytical task that requires robust, validated, and sensitive methods. LC-MS/MS has been firmly established as the technique of choice, providing the necessary performance to meet stringent regulatory requirements. Inter-laboratory comparisons and proficiency tests play a crucial role in ensuring the quality and comparability of data across different laboratories. While significant progress has been made in method harmonization, particularly regarding sample preparation using acidic extraction and cation-exchange SPE, challenges remain, especially in the chromatographic separation of isomers and the availability of certified reference materials for all regulated PAs. Future efforts should focus on the development of standardized methods, the production of more certified reference materials, and the continued participation in proficiency testing schemes to ensure a high level of accuracy and reliability in PA analysis globally.

References

- A Guide to Proficiency in Pyrrolizidine Alkaloid Analysis - Benchchem. (URL:)
- Method Development and Validation for the Determination of Pyrrolizidine Alkaloids in a Range of Plant-Based Foods and Honey Using LC-MS/MS - Waters Corpor
- Proficiency test for pyrrolizidine alkaloids in food matrices: EURLPT-MP07 (2022) - Wageningen University & Research. (URL:)
- Inter-laboratory comparison study for pyrrolizidine alkaloids in animal feed using spiked and incurred material - PubMed. (URL: [\[Link\]](#))
- Method Development and Validation for the Determination of Pyrrolizidine Alkaloids in a Range of Plant-Based Foods and Honey Using LC-MS/MS (RAFA) | LabRulez LCMS. (URL:)
- Cross-Validation of Analytical Methods for Sarracine and Other Pyrrolizidine Alkaloids: A Compar
- Pyrrolizidine Alkaloid Extraction and Analysis: Recent Updates - PMC - NIH. (URL: [\[Link\]](#))

- Development of an Analytical Method for Analyzing Pyrrolizidine Alkaloids in Different Groups of Food by UPLC-MS/MS - ResearchGate. (URL: [\[Link\]](#))
- Inter-laboratory comparison study for pyrrolizidine alkaloids in animal feed using spiked and incurred material - ResearchGate. (URL: [\[Link\]](#))
- Determination of pyrrolizidine alkaloids in honey – Report on the 2024 Proficiency Test of the German Reference Labor
- Highly selective analysis of pyrrolizidine alkaloids in herbal extracts - SCIEX. (URL: [\[Link\]](#))
- Quantitative Analysis of Pyrrolizidine Alkaloids in Food Matrices and Plant-Derived Samples Using UHPLC—MS/MS - MDPI. (URL: [\[Link\]](#))
- Use of a New LC-MS Method for The Determination of Pyrrolizidine Alkaloids in Feeds - NIH. (URL: [\[Link\]](#))
- Extracting and Analyzing Pyrrolizidine Alkaloids in Medicinal Plants: A Review - PMC. (URL: [\[Link\]](#))
- Fapas Proficiency testing from Fera | Fapas Proficiency Testing from Fera. (URL: [\[Link\]](#))
- LC-MS/MS Method for Analysis of Pyrrolizidine Alkaloids (PAs) in Herbal Teas. (URL: [\[Link\]](#))
- Determination of pyrrolizidine alkaloids (PA) in plant material by SPE-LC-MS/MS. (URL: [\[Link\]](#))
- Quantitative Analysis of Pyrrolizidine Alkaloids in Food Matrices and Plant-Derived Samples Using UHPLC—MS/MS - NIH. (URL: [\[Link\]](#))
- 09-SSK-015-EN LC-MS/MS Method for Analysis of Pyrrolizidine Alkaloids (PAs) in Herbal Teas - Shimadzu. (URL: [\[Link\]](#))
- Determination of Pyrrolizidine Alkaloids in Teas Using Liquid Chromatography–Tandem Mass Spectrometry Combined with Rapid-Easy Extraction - ResearchGate. (URL: [\[Link\]](#))
- Pyrrolizidine Alkaloids in Honey: Comparison of analytical methods - ResearchGate. (URL: [\[Link\]](#))

- CHAPTER 2: ANALYSIS OF PYRROLIZIDINE ALKALOIDS 2.1 Background. (URL: [\[Link\]](#))

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Sources

- 1. [fapas.com](#) [[fapas.com](#)]
- 2. [waters.com](#) [[waters.com](#)]
- 3. [lcms.labrulez.com](#) [[lcms.labrulez.com](#)]
- 4. [bfr.bund.de](#) [[bfr.bund.de](#)]
- 5. [research.wur.nl](#) [[research.wur.nl](#)]
- 6. [benchchem.com](#) [[benchchem.com](#)]
- 7. Inter-laboratory comparison study for pyrrolizidine alkaloids in animal feed using spiked and incurred material - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 8. Pyrrolizidine Alkaloid Extraction and Analysis: Recent Updates - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
- 10. [repository.up.ac.za](#) [[repository.up.ac.za](#)]
- 11. [researchgate.net](#) [[researchgate.net](#)]
- 12. [researchgate.net](#) [[researchgate.net](#)]
- 13. [mdpi.com](#) [[mdpi.com](#)]
- 14. Use of a New LC-MS Method for The Determination of Pyrrolizidine Alkaloids in Feeds - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 15. [benchchem.com](#) [[benchchem.com](#)]
- 16. [sciex.com](#) [[sciex.com](#)]
- 17. [bfr.bund.de](#) [[bfr.bund.de](#)]
- 18. Quantitative Analysis of Pyrrolizidine Alkaloids in Food Matrices and Plant-Derived Samples Using UHPLC—MS/MS - PMC [[pmc.ncbi.nlm.nih.gov](#)]

- [19. researchgate.net \[researchgate.net\]](#)
- [20. shimadzu.com \[shimadzu.com\]](#)
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